

DDO-02005 Free Base: Application Notes and Protocols for Neuroscience Research

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Compound of Interest

Compound Name: DDO-02005 free base

Cat. No.: B11936186

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Introduction

DDO-02005 is a potent inhibitor of the voltage-gated potassium channel Kv1.5, with an IC₅₀ of 0.72 μ M^[1]. While primarily investigated for its anti-arrhythmic properties in the context of atrial fibrillation, the expression and functional roles of Kv1.5 in the central nervous system (CNS) present compelling opportunities for its application in neuroscience research. This document provides detailed application notes and experimental protocols for the use of **DDO-02005 free base** in key areas of neuroscience, including neuroinflammation and neuroprotection.

The Kv1.5 channel is expressed in various cells within the CNS, including microglia, the brain's resident immune cells. In microglia, Kv1.5 channels are implicated in proliferation and the neuroinflammatory response. Studies have shown that in a resting state, microglia predominantly express Kv1.5, while upon activation, there is a switch towards Kv1.3 expression. This suggests a critical role for Kv1.5 in modulating microglial function and, consequently, neuroinflammatory processes. Therefore, DDO-02005, as a potent Kv1.5 inhibitor, is a valuable tool for investigating the pathological roles of this channel in neurological disorders with a neuroinflammatory component, such as Alzheimer's disease, Parkinson's disease, and multiple sclerosis.

Furthermore, Kv1.5 channels have been implicated in neuronal cell death following ischemic events. Inhibition of Kv1.5 may therefore represent a neuroprotective strategy in conditions

such as stroke. These application notes provide detailed protocols for investigating the effects of DDO-02005 in both neuroinflammation and ischemic neuroprotection models.

Quantitative Data

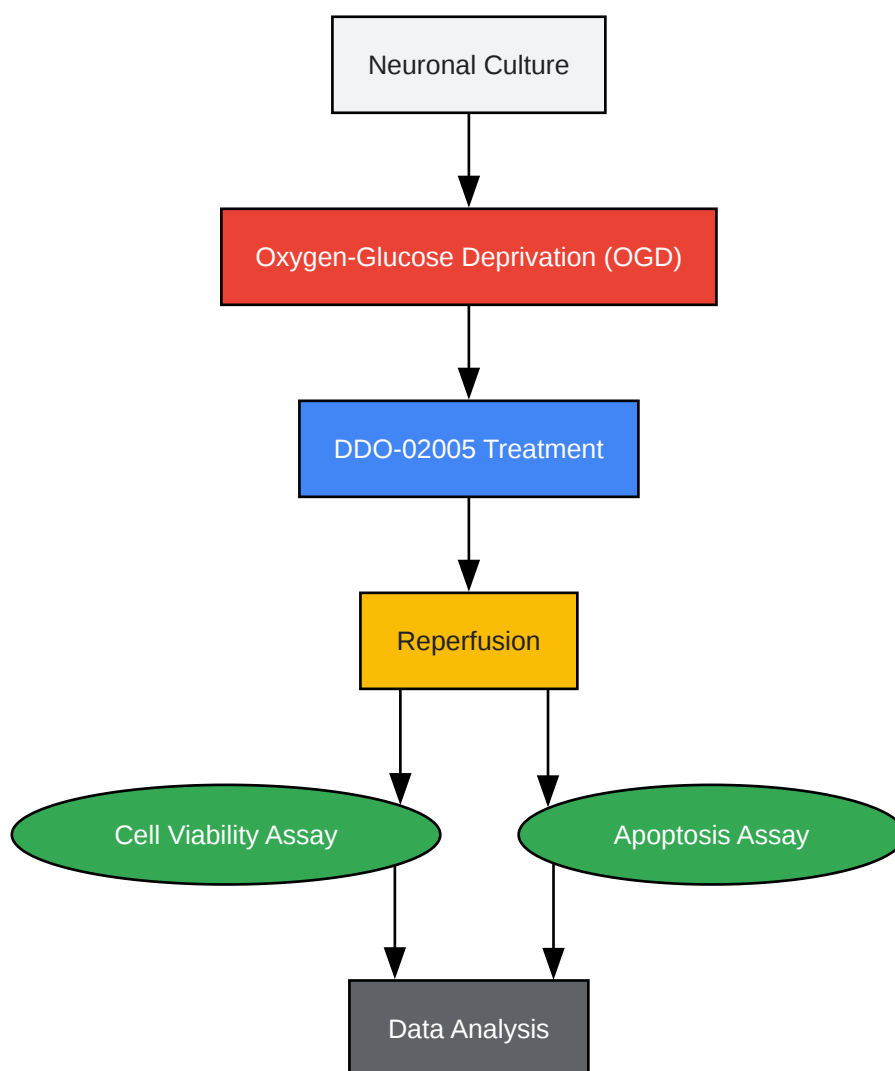
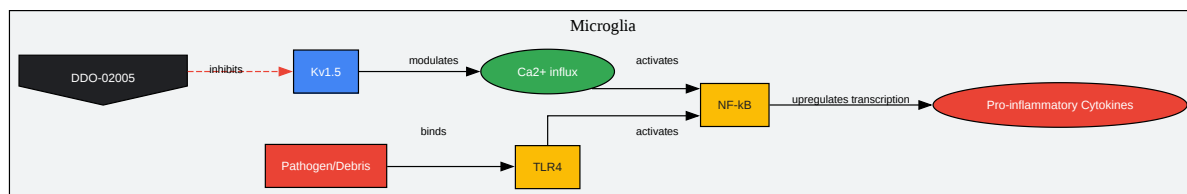
The following table summarizes the known quantitative data for DDO-02005 and other relevant Kv1.5 inhibitors. This information is crucial for dose-response studies and for understanding the compound's potency and potential off-target effects.

Compound	Target	IC50	Cell Type	Reference
DDO-02005	Kv1.5	0.72 μ M	Not specified	[1]
Midazolam	Kv1.5	17 μ M	HEK 293 cells	[2]
AVE0118	Kv1.5	6.9 μ M	Not specified	[3]
XEN-D0103	Kv1.5	25 nM	Not specified	[3]
DPO-1	Kv1.5	30 nM (Kd)	Not specified	[3]

Signaling Pathways and Experimental Workflow

Signaling Pathway of Kv1.5 in Microglial Activation

The following diagram illustrates the proposed signaling pathway involving Kv1.5 in the activation of microglia and the subsequent inflammatory response. Inhibition of Kv1.5 by DDO-02005 is expected to modulate this pathway, leading to a reduction in pro-inflammatory cytokine release.



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- To cite this document: BenchChem. [DDO-02005 Free Base: Application Notes and Protocols for Neuroscience Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11936186#ddo-02005-free-base-application-in-neuroscience-research]

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